

Proper handling and storage procedures for 1,1-Diphenylethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenylethane

Cat. No.: B1196317

[Get Quote](#)

Application Notes and Protocols for 1,1-Diphenylethane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **1,1-Diphenylethane** (CAS No. 612-00-0). Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1,1-Diphenylethane is a colorless liquid with a distinctive aromatic odor.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value
Molecular Formula	C14H14
Molecular Weight	182.26 g/mol [2]
Appearance	Liquid[2]
Melting Point	-18 °C[3][4]
Boiling Point	272.6 °C to 273 °C[3][5]
Density	Approximately 1.0 g/cm³[3]
Flash Point	109 °C[5]
Solubility in Water	Insoluble[5]
Vapor Pressure	0.01 mmHg at 25 °C[5]
Autoignition Temperature	440 °C[5]

Safety and Hazards

1,1-Diphenylethane presents several hazards that require careful management.[2] Vapors can form explosive mixtures with air and are heavier than air, meaning they can accumulate in low-lying areas.[5]

- Health Hazards: May be fatal if swallowed and enters airways.[2][6] It can cause skin irritation and may lead to an allergic skin reaction.[2][6] Inhalation of vapors may cause dizziness, suffocation, or irritation.[5][6]
- Fire Hazards: This compound is flammable and can be ignited by heat, sparks, or flames.[5]
- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects.[2][6]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **1,1-Diphenylethane** to minimize exposure and ensure personal safety.

- Eye Protection: Wear tightly fitting safety goggles.[7]
- Hand Protection: Use chemical-impermeable gloves that have been inspected before use.[7]
- Skin and Body Protection: Wear a lab coat, and in cases of potential splashing, a chemically impervious apron over the lab coat and full coverage clothing are recommended.[6][7]
- Respiratory Protection: Handling should occur in a chemical fume hood.[5] If exposure limits are exceeded, a full-face respirator should be used.[7]

Handling and Storage Procedures

Proper handling and storage are essential to prevent accidents and maintain the quality of the substance.

- Handling:
 - Always handle **1,1-Diphenylethane** in a well-ventilated area or a chemical fume hood.[1][5]
 - Avoid direct physical contact with the chemical.[5]
 - Use non-sparking tools to prevent ignition.[7]
 - Ground all equipment to eliminate static discharge.[5]
 - Avoid breathing vapors or mist.[6]
 - Wash hands thoroughly after handling.[6]
- Storage:
 - Store in a cool, dry, dark, and well-ventilated place.[5][6]
 - Keep the container tightly sealed.[5][6]
 - Store away from incompatible materials, such as strong oxidizing agents, and sources of ignition.[5][6]

- Ensure the storage area is secure and labeled appropriately.[\[5\]](#)
- Protect containers from physical damage.[\[5\]](#)

Experimental Protocols

5.1. General Handling Protocol

- Preparation: Before handling, ensure that the chemical fume hood is operational and that all necessary PPE is readily available and in good condition. Review the Safety Data Sheet (SDS).
- Dispensing:
 - Ground the container before transferring the liquid.
 - Slowly pour the required amount into a suitable, labeled secondary container.
 - Avoid splashing.
- Use in Experiments:
 - Conduct all experimental work within the chemical fume hood.
 - Keep the container closed when not in use.
- Post-Experiment:
 - Wipe down the work area with an appropriate solvent.
 - Properly dispose of any contaminated materials according to institutional and local regulations.
 - Wash hands thoroughly.

5.2. Spill Response Protocol

- Immediate Actions:

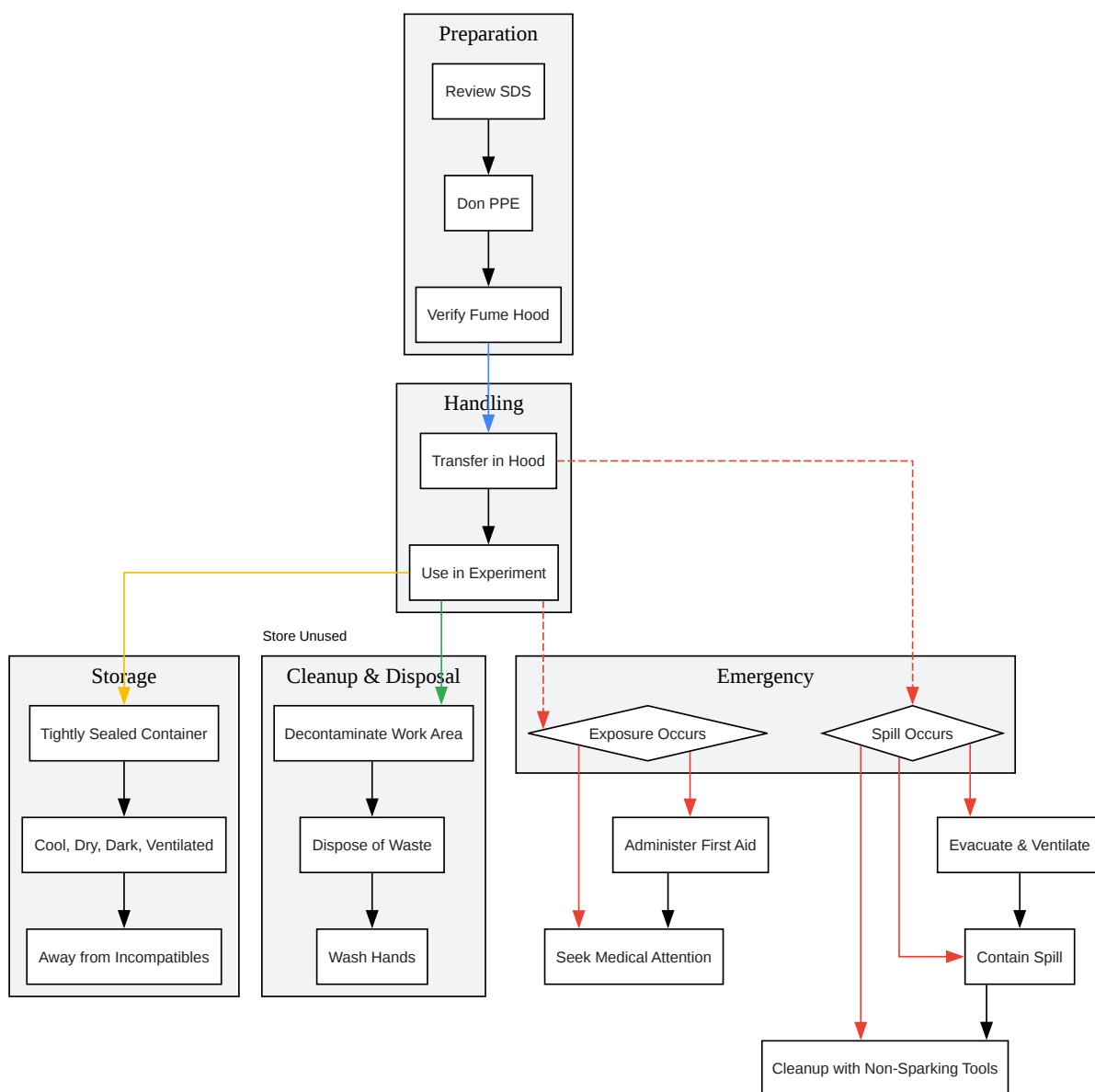
- Evacuate the immediate area.
- Eliminate all ignition sources.[5]
- Ventilate the area.
- Containment:
 - For small spills, absorb the liquid with dry earth, sand, or another non-combustible material.[5]
 - Use a vapor-suppressing foam to reduce vapors if necessary.[5]
- Cleanup:
 - Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[5]
- Decontamination:
 - Clean the spill area thoroughly.
- Reporting:
 - Report the incident to the appropriate safety personnel.

5.3. First-Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. Get medical attention if irritation persists.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If swallowed, immediately call a poison center or doctor. [6]

Visual Workflow for Handling and Storage

The following diagram outlines the logical workflow for the safe handling and storage of **1,1-Diphenylethane**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling, storage, and emergency procedures for **1,1-Diphenylethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 612-00-0: 1,1-Diphenylethane | CymitQuimica [cymitquimica.com]
- 2. 1,1-Diphenylethane | C₁₄H₁₄ | CID 11918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1-Diphenylethane | CAS#:612-00-0 | Chemsrce [chemsrc.com]
- 4. 1,1-diphenylethane [stenutz.eu]
- 5. 1,1-Diphenylethane(612-00-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. nctius.com [nctius.com]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper handling and storage procedures for 1,1-Diphenylethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196317#proper-handling-and-storage-procedures-for-1-1-diphenylethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com